

In-depth Technical Guide: Chemical Properties of 2,6-Dodecadiene, 2,6-dimethyl-

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Compound of Interest		
Compound Name:	DG026	
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A comprehensive review of available data indicates a significant scarcity of detailed experimental and quantitative information for 2,6-dimethyl-2,6-dodecadiene in publicly accessible scientific literature and databases. This guide, therefore, provides a foundational understanding of its expected chemical properties based on general principles of organic chemistry for unsaturated aliphatic hydrocarbons and lists the parameters that would be essential for a complete technical profile.

Structure and General Properties

2,6-dimethyl-2,6-dodecadiene is an unsaturated aliphatic hydrocarbon with the molecular formula C14H26 and a molecular weight of approximately 194.36 g/mol .[1] Its structure consists of a twelve-carbon chain with two double bonds at positions 2 and 6, and methyl groups at the same positions.

As an unsaturated hydrocarbon, 2,6-dimethyl-2,6-dodecadiene is expected to be a nonpolar compound, rendering it generally hydrophobic and colorless.[2] Its physical state at room temperature (liquid or low-melting solid) would depend on the specific isomeric configuration (E/Z) of the double bonds, which influences molecular packing. Unsaturated hydrocarbons like this are typically more reactive than their saturated counterparts due to the presence of the electron-rich double bonds, making them susceptible to addition reactions.[3][4]

Core Chemical Properties







A complete profile of the chemical properties of 2,6-dimethyl-2,6-dodecadiene would include the data points listed in the table below. However, specific experimental values for this compound are not readily available in the referenced databases.[5]



Property Category	Data Point	Description
Thermodynamic Properties	Standard Gibbs Free Energy of Formation (ΔfG°)	The change in Gibbs free energy during the formation of 1 mole of the substance from its constituent elements.
Enthalpy of Formation (ΔfH°gas)	The change in enthalpy during the formation of 1 mole of the substance in its gaseous state.	
Enthalpy of Fusion (ΔfusH°)	The heat absorbed when 1 mole of the solid melts to a liquid at constant temperature and pressure.	_
Enthalpy of Vaporization (ΔvapH°)	The heat absorbed when 1 mole of the liquid is converted to a gas at constant temperature and pressure.	_
Ideal Gas Heat Capacity (Cp,gas)	The heat required to raise the temperature of 1 mole of the gas by 1 Kelvin at constant pressure.	_
Physical Properties	Normal Boiling Point (Tboil)	The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
Normal Melting Point (Tfus)	The temperature at which the solid and liquid phases are in equilibrium at 1 atmosphere of pressure.	
Critical Temperature (Tc)	The temperature above which the substance cannot exist as a liquid, regardless of the pressure.	_



Critical Pressure (Pc)	The minimum pressure required to liquefy the substance at its critical temperature.	_
Critical Volume (Vc)	The volume occupied by 1 mole of the substance at its critical temperature and pressure.	_
Solubility & Partitioning	Water Solubility (log10WS)	The logarithm of the molar concentration of the compound in water at saturation.
Octanol/Water Partition Coefficient (logPoct/wat)	A measure of the compound's lipophilicity, indicating its distribution between octanol and water.	
Chromatographic Data	Non-polar Retention Indices (Inp)	A parameter used in gas chromatography to identify compounds based on their retention time relative to nalkanes.

Reactivity of Unsaturated Hydrocarbons

Unsaturated hydrocarbons are characterized by their reactivity, primarily centered around the carbon-carbon double bonds.[2][3][4] These regions of high electron density are susceptible to attack by electrophiles. Key reactions for compounds like 2,6-dimethyl-2,6-dodecadiene would include:

- Addition Reactions: Halogens, hydrogen halides, and water can add across the double bonds.
- Hydrogenation: The addition of hydrogen in the presence of a catalyst can saturate the double bonds, converting the diene to an alkane.

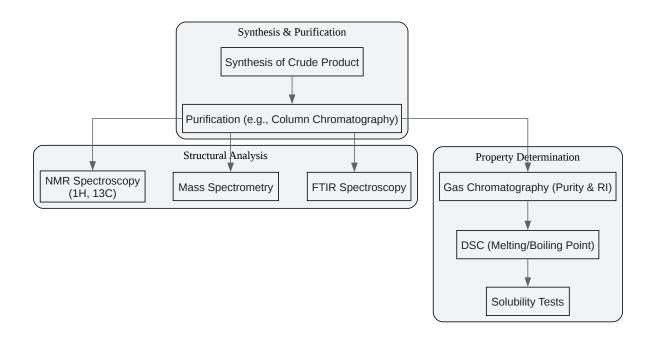


- Oxidation: The double bonds can be cleaved by strong oxidizing agents like ozone or potassium permanganate.
- Polymerization: Under certain conditions, the diene monomers could potentially polymerize.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of 2,6-dimethyl-2,6-dodecadiene are not available in the surveyed literature. For related long-chain dienes, synthesis often involves olefination reactions (such as the Wittig reaction) or elimination reactions from di-halogenated precursors.

A general workflow for the characterization of such a compound would likely involve the following:





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General Experimental Workflow for Characterization

Biological Activity and Signaling Pathways

There is no information available in the searched results to suggest that 2,6-dimethyl-2,6-dodecadiene is involved in any known biological signaling pathways or has been investigated for drug development purposes. Long-chain hydrocarbons can sometimes exhibit biological activity, but this is highly structure-dependent and would require empirical investigation.

In conclusion, 2,6-dimethyl-2,6-dodecadiene remains a compound with uncharacterized chemical and physical properties in the public domain. The information provided here serves as a general guide to its expected behavior based on the principles of organic chemistry.

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